

Gly-Gly-Gly-PEG2-azide structure and properties

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Compound of Interest

Compound Name: Gly-Gly-Gly-PEG2-azide

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An In-depth Technical Guide to **Gly-Gly-Gly-PEG2-azide** for Researchers, Scientists, and Drug Development Professionals

Introduction

Gly-Gly-Gly-PEG2-azide is a versatile heterobifunctional linker molecule widely employed in the fields of bioconjugation, chemical biology, and drug development.^{[1][2]} Its unique architecture, comprising a tri-glycine peptide, a short polyethylene glycol (PEG) spacer, and a terminal azide group, imparts a favorable combination of hydrophilicity, flexibility, and reactivity. This guide provides a comprehensive overview of the structure, properties, and applications of **Gly-Gly-Gly-PEG2-azide**, with a focus on its utility in the construction of Antibody-Drug Conjugates (ADCs).

Molecular Structure and Physicochemical Properties

The structure of **Gly-Gly-Gly-PEG2-azide** is characterized by three key components:

- **Tri-glycine (Gly-Gly-Gly) peptide:** This peptide moiety provides a flexible and hydrophilic spacer arm. The glycine residues are the simplest amino acids, minimizing steric hindrance and potential immunogenicity.^[2]
- **PEG2 spacer:** The short di-ethylene glycol spacer further enhances the molecule's hydrophilicity, improving solubility in aqueous buffers and reducing aggregation of the conjugated biomolecules.^{[1][2]}

- Azide group (-N₃): This terminal functional group is the reactive handle for "click chemistry," specifically the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) and strain-promoted azide-alkyne cycloaddition (SPAAC) reactions.^{[1][2]} These reactions are bioorthogonal, meaning they proceed with high efficiency and specificity in complex biological environments without interfering with native biochemical processes.

The key physicochemical properties of **Gly-Gly-Gly-PEG2-azide** are summarized in the table below.

Property	Value	Reference
CAS Number	2222277-20-3	^{[1][3][4][5]}
Molecular Formula	C ₁₂ H ₂₃ N ₇ O ₅	^{[1][3][4][6]}
Molecular Weight	345.35 g/mol	^{[1][3]}
Appearance	Solid	^[3]
Purity	>96%	^{[4][6]}
Solubility	Soluble in DMSO, DMF, and water.	^[2]
Storage	Store at -20°C. Stock solutions can be stored at -20°C for up to 1 month or -80°C for up to 6 months.	^[1]

Experimental Protocols

The primary utility of **Gly-Gly-Gly-PEG2-azide** lies in its ability to conjugate with alkyne-containing molecules via click chemistry. Below are representative protocols for both copper-catalyzed and strain-promoted azide-alkyne cycloaddition reactions.

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This reaction is highly efficient but requires a copper catalyst, which can be cytotoxic. Therefore, it is more commonly used for the conjugation of molecules in vitro where the catalyst can be removed.

Materials:

- **Gly-Gly-Gly-PEG2-azide**
- Alkyne-functionalized molecule (e.g., a cytotoxic drug)
- Copper(II) sulfate (CuSO_4)
- Sodium ascorbate
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris((1-benzyl-1H-1,2,3-triazol-4-yl)methyl)amine (TBTA) as a copper-chelating ligand
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.4 or similar non-amine containing buffer.

Protocol:

- Preparation of Stock Solutions:
 - Prepare a 10 mM stock solution of **Gly-Gly-Gly-PEG2-azide** in DMSO.
 - Prepare a 10 mM stock solution of the alkyne-functionalized molecule in a compatible solvent (e.g., DMSO).
 - Prepare a 50 mM stock solution of CuSO_4 in water.
 - Prepare a 100 mM stock solution of sodium ascorbate in water (prepare fresh).
 - Prepare a 50 mM stock solution of THPTA or TBTA in DMSO.
- Reaction Setup:

- In a microcentrifuge tube, combine the alkyne-functionalized molecule and **Gly-Gly-Gly-PEG2-azide** in the desired molar ratio (typically a slight excess of one reagent is used).
- Add the copper-chelating ligand to the reaction mixture.
- Add the CuSO₄ stock solution.
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution.
- Reaction Conditions:
 - Incubate the reaction mixture at room temperature for 1-4 hours. The reaction progress can be monitored by LC-MS or HPLC.
- Purification:
 - Upon completion, the conjugated product can be purified using standard techniques such as size-exclusion chromatography, reversed-phase HPLC, or dialysis to remove unreacted starting materials and the copper catalyst.

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)

SPAAC is a copper-free click chemistry reaction that utilizes a strained cyclooctyne (e.g., DBCO, BCN) instead of a terminal alkyne.^[7] This method is ideal for bioconjugation in living systems or with sensitive biomolecules where copper toxicity is a concern.

Materials:

- **Gly-Gly-Gly-PEG2-azide**
- Cyclooctyne-functionalized molecule (e.g., DBCO-modified antibody)
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.4

Protocol:

- Preparation of Stock Solutions:
 - Prepare a 10 mM stock solution of **Gly-Gly-Gly-PEG2-azide** in DMSO or PBS.

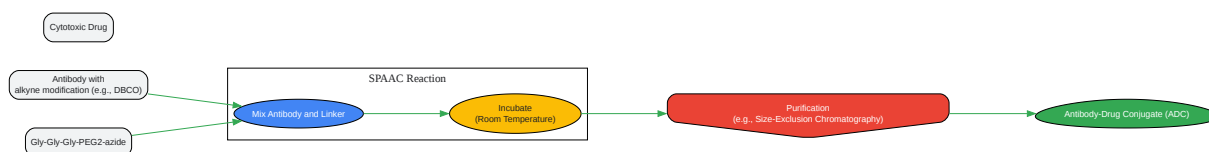
- Prepare the cyclooctyne-functionalized molecule in PBS at a suitable concentration.
- Reaction Setup:
 - In a microcentrifuge tube, combine the cyclooctyne-functionalized molecule with a molar excess of **Gly-Gly-Gly-PEG2-azide** (typically 5-10 fold excess).
- Reaction Conditions:
 - Incubate the reaction mixture at room temperature for 2-12 hours, or at 4°C for overnight incubation. The reaction progress can be monitored by SDS-PAGE, LC-MS, or HPLC.
- Purification:
 - The conjugated product can be purified by size-exclusion chromatography or dialysis to remove the excess unreacted **Gly-Gly-Gly-PEG2-azide**.

Visualizations

Chemical Structure of Gly-Gly-Gly-PEG2-azide

Caption: Chemical structure of **Gly-Gly-Gly-PEG2-azide**.

Experimental Workflow: Antibody-Drug Conjugate (ADC) Synthesis via SPAAC



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Caption: Workflow for the synthesis of an Antibody-Drug Conjugate (ADC).

Conclusion

Gly-Gly-Gly-PEG2-azide is a valuable tool for researchers in drug development and bioconjugation. Its well-defined structure, favorable physicochemical properties, and reactivity in bioorthogonal click chemistry reactions make it an ideal linker for a variety of applications, most notably in the construction of ADCs. The protocols and visualizations provided in this guide offer a starting point for the successful implementation of **Gly-Gly-Gly-PEG2-azide** in your research endeavors.

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